

Application Notes and Protocols: Preparation of a 4-Methylanisole-d3 Stock Solution

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Compound of Interest

Compound Name: 4-Methylanisole-d3

Cat. No.: B12395921

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Audience: Researchers, scientists, and drug development professionals.

Introduction

4-Methylanisole-d3 is the deuterated form of 4-Methylanisole, an organic compound used as a flavoring agent and an intermediate in the synthesis of pharmaceuticals and agrochemicals.[1][2] In research and drug development, deuterated compounds like **4-Methylanisole-d3** are crucial as internal standards for quantitative analysis by mass spectrometry (MS) and in nuclear magnetic resonance (NMR) spectroscopy.[3][4] The substitution of hydrogen with deuterium, a stable, non-radioactive isotope, allows for differentiation from the non-deuterated analyte, improving the accuracy of analytical measurements.[3][4][5] This protocol provides a detailed procedure for the preparation of a standard stock solution of **4-Methylanisole-d3**.

Compound Data

A summary of the key quantitative data for **4-Methylanisole-d3** and its non-deuterated analog is presented below for easy reference and comparison.

Property	4-Methylanisole-d3	4-Methylanisole
Synonyms	4-Methoxytoluene-d3	1-Methoxy-4-methylbenzene, p-Cresyl methyl ether
CAS Number	14202-49-4[1]	104-93-8[6]
Molecular Formula	C ₈ H ₇ D ₃ O[1]	C ₈ H ₁₀ O[6][7]
Molecular Weight	125.18 g/mol [1]	122.16 g/mol [8]
Appearance	-	Clear, colorless to light yellow liquid[6][9]
Density	-	0.969 g/mL at 25 °C
Boiling Point	-	174 °C

Health and Safety Precautions

While **4-Methylanisole-d3** is a deuterated compound and not radioactive, the safety precautions for its non-deuterated counterpart should be strictly followed due to similar chemical properties.

- Hazard Statements: Flammable liquid and vapor. Harmful if swallowed. Causes skin irritation. Suspected of damaging fertility or the unborn child.[10][11][12]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (e.g., nitrile).
- Handling: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors. Keep away from heat, sparks, open flames, and other ignition sources. [10][11][13] Avoid contact with skin and eyes.[10][11]
- Storage: Store the neat compound and prepared solutions in a cool, dry, and well-ventilated area in tightly sealed containers.[10][11]

Experimental Protocol: Stock Solution Preparation

This protocol describes the preparation of a 1 mg/mL stock solution of **4-Methylanisole-d3**. The final concentration can be adjusted based on specific experimental needs by modifying the amount of solute or the final volume of the solvent.

4.1. Materials and Reagents

- **4-Methylanisole-d3** (Purity: $\geq 98\%$)
- Analytical balance (readable to at least 0.1 mg)
- Volumetric flask (e.g., 10 mL, Class A)
- Glass Pasteur pipette or syringe
- Solvent of choice: Methanol (HPLC grade), Acetonitrile (HPLC grade), or Dimethyl sulfoxide (DMSO). The choice of solvent should be based on the requirements of the downstream application. 4-Methylanisole is miscible with common organic solvents.[\[9\]](#)
- Weighing paper or boat
- Spatula

4.2. Procedure

- **Tare the Balance:** Place a clean, dry weighing boat on the analytical balance and tare it.
- **Weigh the Compound:** Carefully weigh approximately 10 mg of **4-Methylanisole-d3** into the tared weighing boat. Record the exact weight.
- **Transfer to Volumetric Flask:** Quantitatively transfer the weighed **4-Methylanisole-d3** into a 10 mL Class A volumetric flask.
- **Dissolve the Compound:** Add a small amount of the chosen solvent (e.g., ~5 mL of methanol) to the volumetric flask. Gently swirl the flask to dissolve the compound completely.
- **Bring to Volume:** Once the solute is fully dissolved, add more solvent to the flask until the bottom of the meniscus is aligned with the calibration mark on the neck of the flask.

- **Homogenize the Solution:** Cap the volumetric flask securely and invert it 15-20 times to ensure the solution is homogeneous.
- **Label and Store:** Transfer the stock solution to a properly labeled, sealed storage vial. The label should include the compound name, concentration, solvent, preparation date, and the preparer's initials. For long-term storage, it is recommended to store the solution at -20°C for up to one month or -80°C for up to six months.^[14]

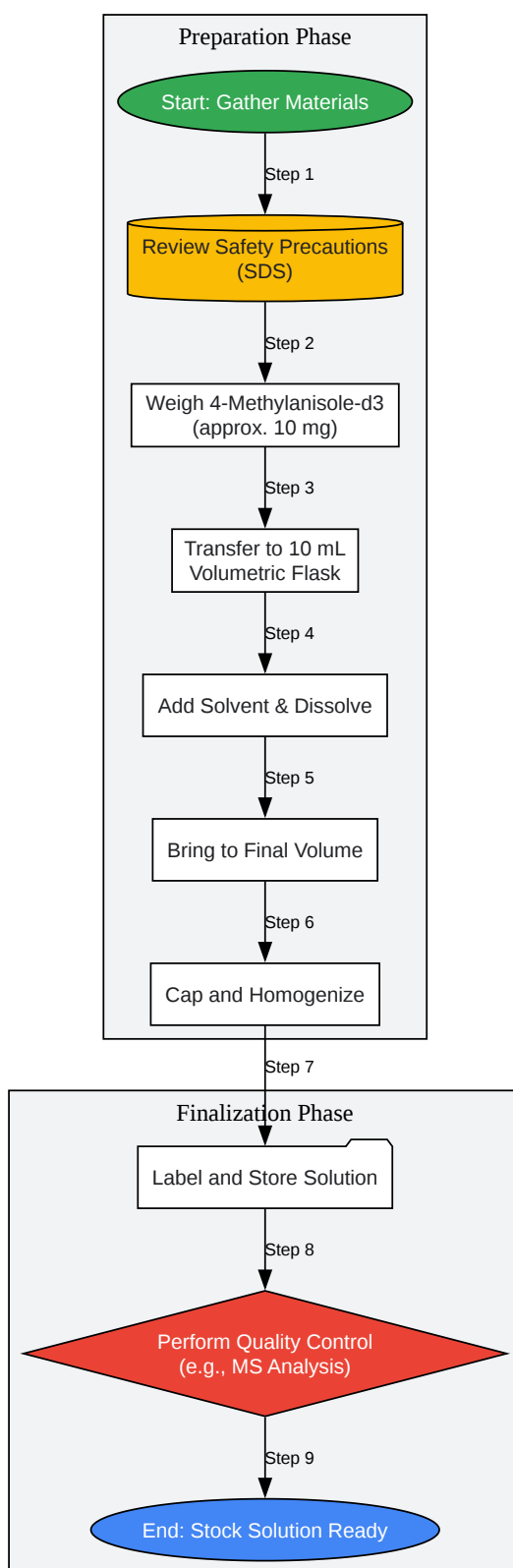
Quality Control

To ensure the accuracy of the prepared stock solution, the following quality control steps are recommended:

- **Purity Verification:** The purity of the neat **4-Methylanisole-d3** should be confirmed by the supplier's Certificate of Analysis (CoA). If necessary, purity can be re-verified using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Nuclear Magnetic Resonance (NMR) spectroscopy.
- **Concentration Verification:** The concentration of the stock solution can be verified by preparing a dilution series and analyzing it using a calibrated analytical instrument, such as a GC-MS or LC-MS/MS system.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the preparation of the **4-Methylanisole-d3** stock solution.



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Caption: Workflow for preparing a **4-Methylanisole-d3** stock solution.

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